

In-Depth Technical Guide: 3-Fluoro-4-methylphenylacetic acid

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Compound of Interest

Compound Name: 3-Fluoro-4-methylphenylacetic acid

Cat. No.: B1304800

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CAS Number: 261951-74-0

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification and Properties

3-Fluoro-4-methylphenylacetic acid, identified by the CAS number 261951-74-0, is a substituted aromatic carboxylic acid. Its structure features a phenyl ring substituted with a fluoro group at the 3-position and a methyl group at the 4-position, with an acetic acid moiety attached to the ring. This compound is also known by its synonym, 3-Fluoro-p-tolylacetic acid.

The strategic placement of the fluorine atom and the methyl group on the phenylacetic acid scaffold makes it a valuable intermediate in medicinal chemistry and drug discovery. The fluorine atom can significantly influence the compound's physicochemical properties, such as acidity, lipophilicity, and metabolic stability, which are critical parameters in drug design.

Table 1: Physicochemical Properties of **3-Fluoro-4-methylphenylacetic acid**

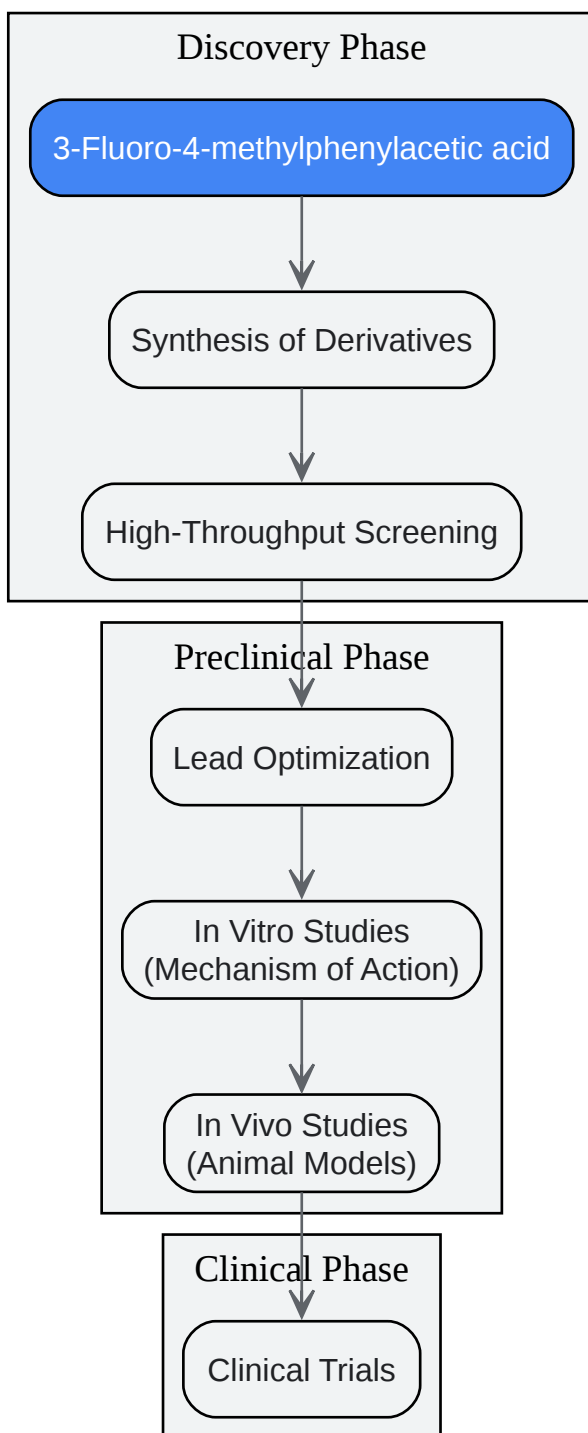
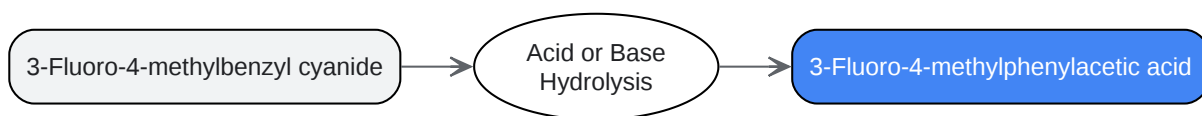
Property	Value	Reference
CAS Number	261951-74-0	
Molecular Formula	C ₉ H ₉ FO ₂	
IUPAC Name	(3-fluoro-4-methylphenyl)acetic acid	
Synonym	3-Fluoro-p-tolylacetic acid	
Physical Form	Solid-Powder	
Boiling Point	104-107 °C	
Storage Temperature	Ambient Temperature	

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Fluoro-4-methylphenylacetic acid** is not readily available in the public domain, a general synthetic approach can be inferred from the synthesis of structurally similar compounds. A plausible synthetic route would involve the hydrolysis of a corresponding nitrile precursor.

Proposed Synthetic Pathway:

A common method for the preparation of phenylacetic acids is the hydrolysis of the corresponding benzyl cyanide (phenylacetone nitrile) derivative. This reaction can be carried out under acidic or basic conditions.



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